

Nequinate: A Technical Guide to its Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nequinate

Cat. No.: B1678197

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Nequinate is a quinolone-class compound recognized for its efficacy as a coccidiostat in veterinary medicine, primarily for poultry. This technical guide provides an in-depth exploration of its chemical architecture, synthesis pathway, and pharmacological profile, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure

Nequinate, with the systematic IUPAC name methyl 6-butyl-7-(phenylmethoxy)-4-oxo-1,4-dihydroquinoline-3-carboxylate, is a derivative of the 4-quinolone class of compounds.^{[1][2]} Its molecular formula is $C_{22}H_{23}NO_4$, and it has a molecular weight of 365.42 g/mol.^{[3][4]}

The core of the **Nequinate** molecule is a 1,4-dihydroquinoline ring system. This central scaffold is substituted at several positions, contributing to its biological activity. Key structural features include:

- A butyl group at the 6-position of the quinoline ring.
- A benzyloxy group (a benzyl group linked via an ether bond) at the 7-position.
- A methyl ester functional group at the 3-position.^[3]
- An oxo group (ketone) at the 4-position, characteristic of the 4-quinolone class.

The planar nature of the quinoline ring system is a notable characteristic, which facilitates π - π stacking interactions in its crystalline form.^[3]

Physicochemical and Pharmacokinetic Properties

A summary of the key physicochemical and pharmacokinetic parameters of **Nequinate** is presented in the tables below.

Table 1: Physicochemical Properties of **Nequinate**[\[3\]](#)

Property	Value
Molecular Formula	C ₂₂ H ₂₃ NO ₄
Molecular Weight	365.42 g/mol
Melting Point	159-161°C
logP (Octanol-Water)	3.82 ± 0.38
Aqueous Solubility	0.024 mg/mL (at 25°C)
Crystal Density	1.287 g/cm ³

Table 2: Pharmacokinetic Parameters of **Nequinate** in Broiler Chickens (Single 25 mg/kg Oral Dose)[\[3\]](#)

Parameter	Value (±SD)
T _{max} (Time to maximum concentration)	2.8 ± 0.4 hours
C _{max} (Maximum concentration)	1.2 ± 0.3 µg/mL

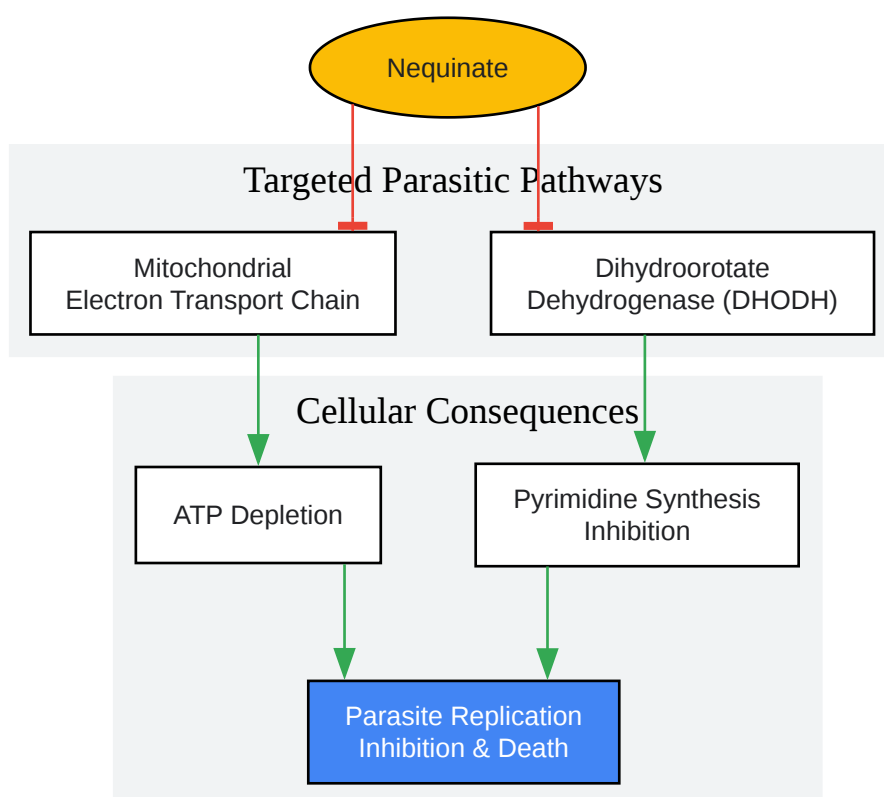
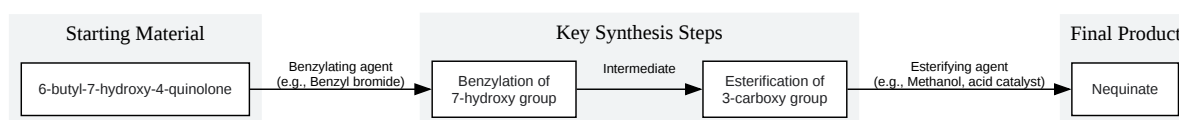
Synthesis of Nequinate

The industrial synthesis of **Nequinate** is a multi-step process. While a detailed seven-step protocol is proprietary, the key transformations involve the synthesis of the substituted 4-quinolone core followed by functional group modifications. The process generally starts from 6-butyl-7-hydroxy-4-quinolone.[\[3\]](#) The subsequent key stages are:

- Benzylation of the phenolic hydroxyl group: The hydroxyl group at the 7-position is converted to a benzyloxy group.

- Esterification of the carboxylic acid: The carboxylic acid moiety at the 3-position is esterified to a methyl ester.[3]

A generalized workflow for the synthesis is depicted below.



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References

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Phone: (601) 213-4426
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